

Commercial Availability and Technical Guide for 2-n-Butylcyclohexanone

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Compound of Interest

Compound Name: 2-Butylcyclohexanone

Cat. No.: B1265551

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, suppliers, and key technical data for 2-n-butylcyclohexanone (CAS No. 1126-18-7). This document is intended for professionals in research and development who require a centralized resource for sourcing and utilizing this chemical compound.

Introduction

2-n-Butylcyclohexanone, also known as **2-butylcyclohexanone**, is a cyclic ketone with the molecular formula $C_{10}H_{18}O$. It serves as a key intermediate in the synthesis of various organic compounds. Notably, it is a crucial reagent in the preparation of 5(6)-decenoic acid^[1]. This guide consolidates available data on its commercial suppliers, physical and chemical properties, and provides a generalized experimental workflow for its application in organic synthesis.

Commercial Availability and Suppliers

2-n-Butylcyclohexanone (CAS No. 1126-18-7) is commercially available from a number of chemical suppliers, primarily based in China. The typical purity offered is around 98-99%. The following table summarizes the readily available supplier information.

Supplier Name	Purity	Additional Information
Shanghai Arbor Chemical Co., Ltd.	-	Listed as a supplier on ChemicalBook.[1]
Shanghai Nianxing Industrial Co., Ltd	98.0%	Stocking period of 10 days mentioned.[2]
Shandong Mopai Biotechnology Co., Ltd	99%	Listed as a supplier on EaseChem.[3]
American Custom Chemicals Corporation	95.00%	Price listed for 1G, 5G, and 10G quantities.[4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of 2-n-butylcyclohexanone is presented in the table below. This data is compiled from various chemical databases and supplier technical sheets.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₈ O	Guidechem[5], Chemsr[2]
Molecular Weight	154.25 g/mol	Benchchem[6], Chemsr[2]
CAS Number	1126-18-7	Guidechem[5], ChemicalBook[1]
Density	0.888 g/cm ³	Guidechem[5], Chemsr[2]
Boiling Point	220.1 °C at 760 mmHg	Guidechem[5], Chemsr[2]
Flash Point	79.7 °C	Guidechem[5], Chemsr[2]
Refractive Index	1.447	Guidechem[5], Chemsr[2]
Vapor Pressure	0.115 mmHg at 25°C	Guidechem[5], Chemsr[2]
LogP	2.85 - 2.93590	Guidechem[5], Chemsr[2]

Safety Information

A specific Safety Data Sheet (SDS) for 2-n-butylcyclohexanone (CAS 1126-18-7) was not readily available in the public domain. However, safety information for its isomers, such as 2-sec-butylcyclohexanone and 2-tert-butylcyclohexanone, indicates that these compounds may cause skin and eye irritation. It is recommended to handle 2-n-butylcyclohexanone with standard laboratory safety precautions.

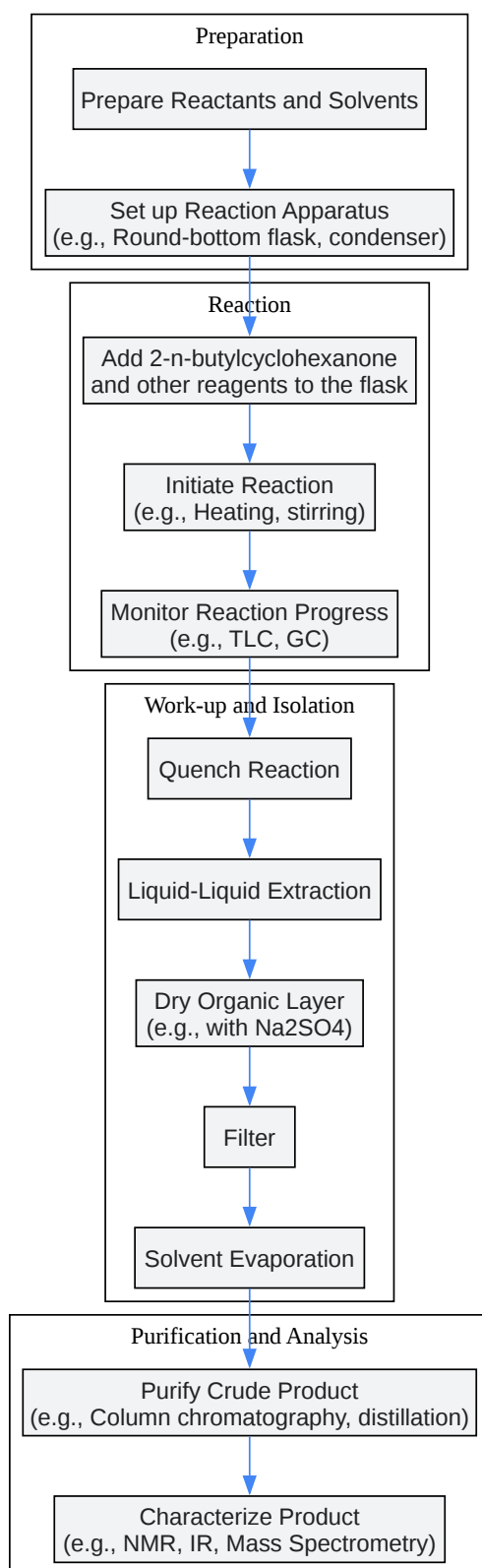
General Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Work in a well-ventilated area, preferably in a fume hood.
- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, and open flames.

In case of exposure, follow standard first-aid measures. For eye contact, flush with copious amounts of water for at least 15 minutes. For skin contact, wash the affected area with soap and water. If inhaled, move to fresh air. If ingested, do not induce vomiting and seek immediate medical attention.

Experimental Protocols: A Generalized Workflow

While a detailed, peer-reviewed experimental protocol for the synthesis of 5(6)-decenoic acid from 2-n-butylcyclohexanone is not readily available, a generalized workflow for a reaction involving a substituted cyclohexanone can be outlined. The following represents a logical sequence of steps for a typical organic synthesis reaction, such as an oxidation or rearrangement, using 2-n-butylcyclohexanone as a starting material.

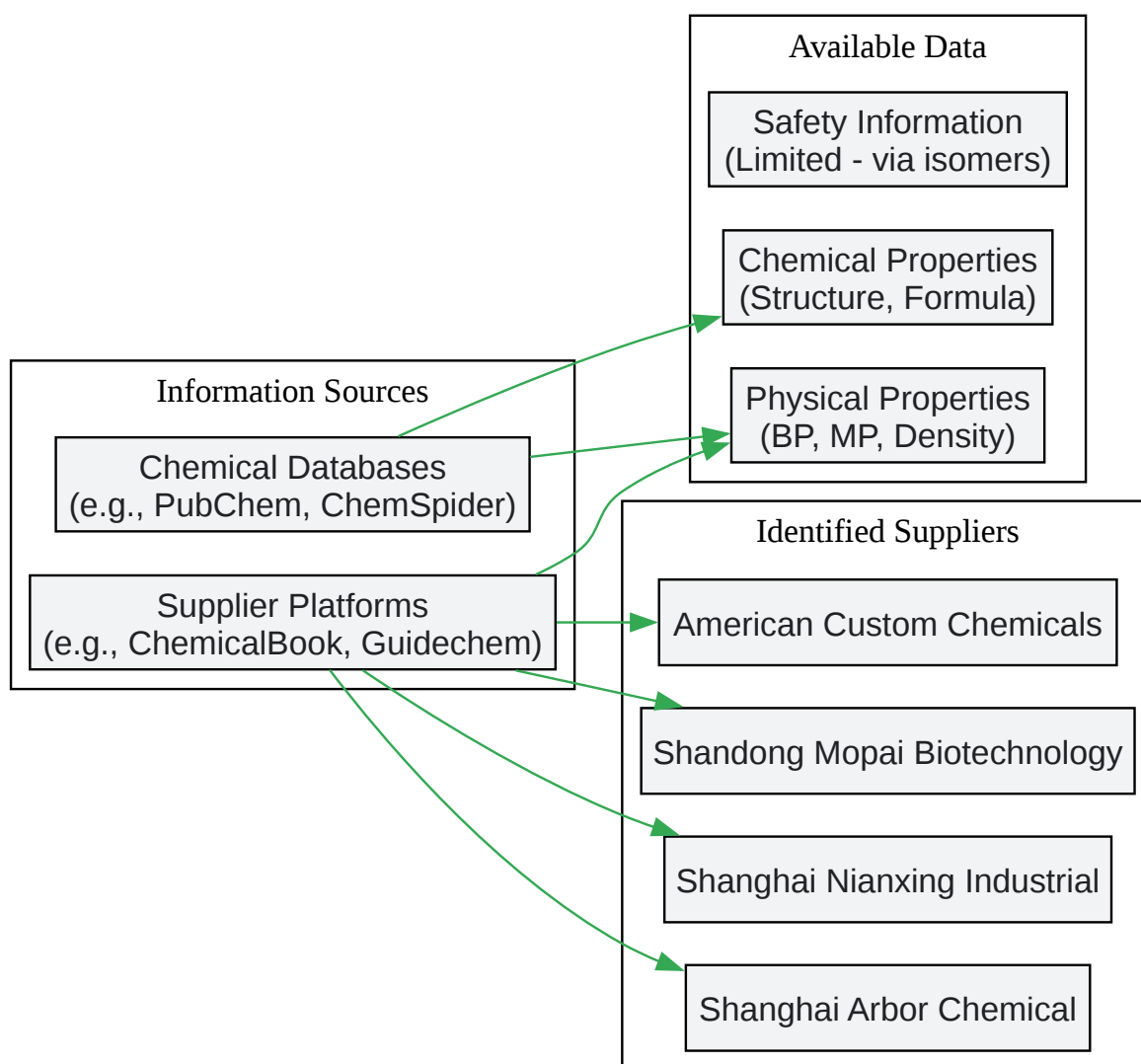


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Caption: Generalized workflow for an organic synthesis using 2-n-butylcyclohexanone.

Data and Supplier Overview

The following diagram provides a visual summary of the data acquisition and supplier landscape for 2-n-butylcyclohexanone.



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Caption: Overview of information sources and suppliers for 2-n-butylcyclohexanone.

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